

Essential Safety and Operational Guide for 3-Isopropoxypropylamine

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Compound of Interest

Compound Name: 3-Isopropoxypropylamine

CAS No.: 2906-12-9

Cat. No.: B147148

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This guide provides immediate, essential safety and logistical information for handling **3-Isopropoxypropylamine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Profile and Hazards:

3-Isopropoxypropylamine (CAS No. 2906-12-9) is a flammable liquid and vapor that can cause severe skin burns and eye damage.^[1] It is crucial to handle this chemical with appropriate safety measures to prevent exposure and accidents.

Physical and Chemical Properties

Property	Value
Molecular Formula	C6H15NO
Molecular Weight	117.19 g/mol [2]
Appearance	Colorless to light yellow liquid[2]
Odor	Ammonia-like[2]
Boiling Point	145 - 148 °C[2]
Melting Point	-80 °C[2]
Flash Point	39 °C (102.2 °F) - closed cup[3]
Density	0.83 g/cm ³ at 20 °C[2]
Solubility in Water	Miscible[2][4]
Vapor Pressure	1.33 kPa at 39.2 °C[2]

Hazard Classifications

Classification	Category
Flammable liquids	Category 3[1]
Skin Corrosion/Irritation	Category 1B[1]
Serious Eye Damage/Eye Irritation	Category 1[1]
Aquatic Chronic	Category 3

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **3-Isopropoxypropylamine**.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] Faceshields are also recommended.[3]	To prevent severe eye damage from splashes or vapors.[1]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] In the event of substantial spatter, wear liquid-tight protective clothing (type 3). For risk of splashing, wear protective clothing against chemical risks (type 6). An apron and boots are also recommended.	To prevent severe skin burns from direct contact.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A type ABEK (EN14387) respirator filter is recommended.[3]	To protect against inhalation of harmful vapors.

Operational Plan: Handling and Storage

Handling Procedures:

- Ventilation: Always use this chemical in a well-ventilated area.[5] Ensure that eyewash stations and safety showers are close to the workstation location.[5]
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[1][5] Use explosion-proof electrical, ventilating, and lighting equipment.[1][5]
- Tools: Use only non-sparking tools.[1][5]
- Static Discharge: Take precautionary measures against static discharges.[1][5]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[5] Do not eat, drink, or smoke in areas where the chemical is used.
- Contact Avoidance: Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.[1]
- Contaminated Clothing: Remove and wash contaminated clothing and gloves before re-use.[1]

Storage Procedures:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5]
- Location: Store in a flammables area, away from heat, sparks, and open flames.[2][5]
- Incompatible Materials: Store separately from oxidizing agents, acids, and foodstuffs.[2]
- Temperature: Keep cool.[5]

Disposal Plan

Waste from **3-Isopropoxypropylamine** is classified as hazardous.[5]

- Approved Facility: Dispose of contents and container to an approved waste disposal plant.[1][5]
- Regulations: Disposal must be in accordance with local, state, and federal regulations.[5]

- Empty Containers: Empty containers may retain product residue (liquid and/or vapor) and can be dangerous. Keep empty containers away from heat and sources of ignition.[5]
- Environmental Protection: Do not empty into drains or flush to sewer.[5] Large amounts will affect pH and may harm aquatic organisms.[5]

Emergency Procedures

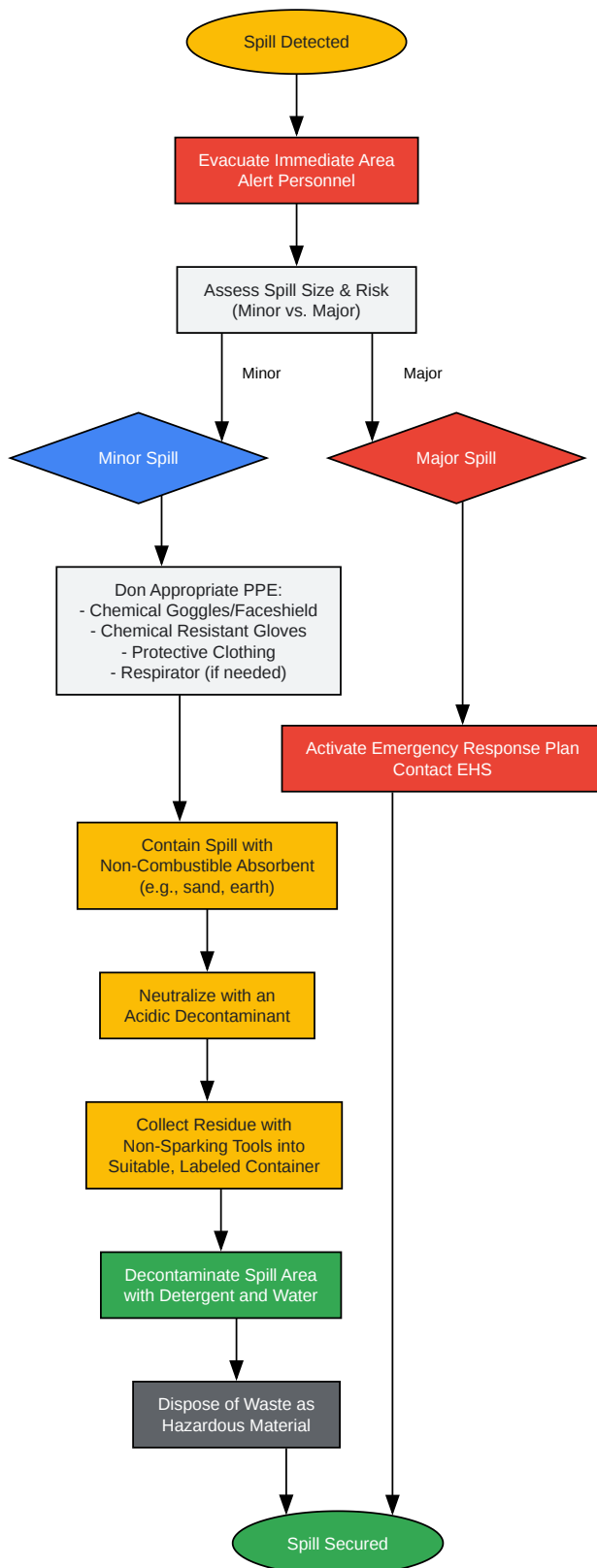
First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[1][5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off immediately with soap and plenty of water. Get medical attention.[1][5]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Immediate medical attention is required.[1][5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [1][5]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5] Water mist may be used to cool closed containers.[5]
- Hazards: Flammable liquid.[1] Containers may explode when heated.[5] Vapors may form explosive mixtures with air and travel to a source of ignition and flash back.[5]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][5]

Spill Response Workflow



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Caption: Workflow for handling a **3-Isopropoxypropylamine** spill.

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